

Precision Analytics of C₉H₈Br₂O₂: Structural Isomerism, Synthesis, and Pharmacophore Integration

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Compound of Interest

Compound Name: 2-Bromo-1-(4-bromo-2-methoxyphenyl)ethanone

CAS No.: 252561-75-4

Cat. No.: B3255252

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Executive Summary

C₉H₈Br₂O₂ represents a critical chemical formula in medicinal chemistry, encompassing two distinct structural classes: the aliphatic 2,3-dibromo-3-phenylpropanoic acid (cinnamic acid dibromide) and the aromatic ethyl 3,5-dibromobenzoate. While sharing an identical molecular weight of 307.97 g/mol, these isomers exhibit divergent reactivities and pharmacological applications.

This technical guide dissects the C₉H₈Br₂O₂ scaffold, focusing on its utility as a synthetic intermediate for halogenated bioisosteres. We analyze the stereochemical implications of the aliphatic derivative (erythro/threo diastereomers) and the metabolic stability of the aromatic ester, providing researchers with a validated roadmap for synthesis, characterization, and application in drug development.

Physicochemical Profile & Molecular Weight

The presence of two bromine atoms imparts a unique isotopic signature essential for mass spectrometric identification.

Elemental Composition & Exact Mass

Element	Symbol	Count	Atomic Mass (u)	Mass Contribution	% Composition
Carbon	C	9	12.011	108.099	35.10%
Hydrogen	H	8	1.008	8.064	2.62%
Bromine	Br	2	79.904	159.808	51.89%
Oxygen	O	2	15.999	31.998	10.39%
Total	307.969 g/mol	100.00%			

The Dibromide Isotopic Signature (Mass Spec)

For any derivative of C₉H₈Br₂O₂, the Mass Spectrometry (MS) profile is self-validating due to the natural abundance of

Br (50.7%) and

Br (49.3%). Unlike monochlorinated compounds (3:1 ratio), a dibrominated molecule displays a characteristic 1:2:1 triplet pattern for the molecular ion.

- M⁺ (306): Contains

Br +

Br (Relative Intensity: ~50%)

- M⁺+2 (308): Contains

Br +

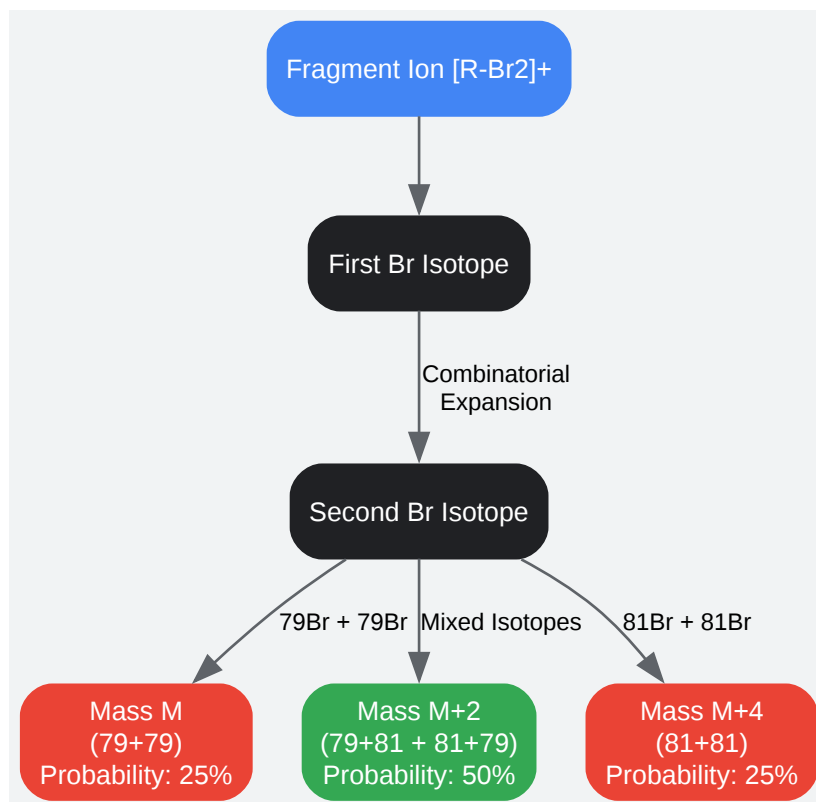
Br (Relative Intensity: ~100%)

- M+4 (310): Contains

Br +

Br (Relative Intensity: ~50%)[1]

Figure 1: MS Isotope Logic for Br₂ Systems



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Caption: Probability tree demonstrating the origin of the 1:2:1 triplet signal in dibrominated compounds.

Structural Isomerism: The Two Core Scaffolds

Isomer A: 2,3-Dibromo-3-phenylpropanoic Acid[2][3][4][5][6][7]

- Structure: A vicinal dibromide derived from cinnamic acid.
- Key Feature: Contains two chiral centers (C2, C3).

- **Reactivity:** Highly susceptible to elimination to form bromostyrenes.
- **Stereochemistry:** The bromination of trans-cinnamic acid proceeds via anti-addition, yielding the erythro (2S,3R / 2R,3S) racemate exclusively. This stereospecificity is a critical quality control checkpoint.

Isomer B: Ethyl 3,5-dibromobenzoate[8][9]

- **Structure:** An ethyl ester with bromines on the aromatic ring.[2][3]
- **Key Feature:** High metabolic stability compared to Isomer A.
- **Reactivity:** Used as a scaffold for Suzuki-Miyaura cross-coupling to generate biaryl drug candidates.
- **Synthesis:** Direct bromination of ethyl benzoate directs to the meta positions (3,[2]5) due to the electron-withdrawing ester group.

Experimental Protocol: Green Synthesis of Isomer A

Target: Synthesis of erythro-2,3-dibromo-3-phenylpropanoic acid.

Context: Traditional bromination uses liquid elemental bromine (

), which is volatile and hazardous. This protocol utilizes an in situ generation method using Sodium Bromide and Sodium Perborate, aligning with Green Chemistry principles suitable for modern pharmaceutical labs.

Reagents & Materials

- Trans-Cinnamic Acid (148.16 g/mol)
- Sodium Bromide (NaBr)[4]
- Sodium Perborate Tetrahydrate ()

- Glacial Acetic Acid (Solvent)[4]
- Dichloromethane (Extraction)

Step-by-Step Methodology

- Preparation: In a 100 mL round-bottom flask, dissolve 1.48 g (10 mmol) of trans-cinnamic acid in 20 mL of glacial acetic acid.
- Oxidant Addition: Add 4.6 g (30 mmol) of Sodium Perborate Tetrahydrate.
- Halogen Source: Slowly add 2.06 g (20 mmol) of NaBr while stirring.
 - Mechanism: The perborate oxidizes bromide ions () to molecular bromine () in situ.
- Reaction: Stir at room temperature for 60 minutes. The solution will transition from colorless to orange (generation of) and back to pale yellow as the alkene consumes the bromine.
- Quenching: Pour the mixture into 100 mL of ice-cold water to precipitate the crude product.
- Purification:
 - Filter the white solid precipitate.
 - Recrystallize from ethanol/water (1:1).
 - Validation: Measure Melting Point. Target range: 202–204°C (erythro isomer).

Figure 2: Green Synthesis Workflow



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Caption: Workflow for the oxidative bromination of cinnamic acid avoiding liquid bromine handling.

Analytical Validation (Self-Validating Systems)

To ensure the integrity of the synthesized $C_9H_8Br_2O_2$ derivative, the following analytical checkpoints must be met.

Proton NMR (1H -NMR)

The coupling constant (

) between the protons on C2 and C3 distinguishes the diastereomers.

- Erythro (Anti-addition product):

. The large coupling constant indicates an anti-periplanar arrangement of protons in the preferred conformer.

- Threo (Syn-addition product):

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- Note: If the synthesis yields a

value < 10 Hz, the reaction temperature was likely too high, allowing free rotation or radical mechanisms to scramble stereochemistry.

Thin Layer Chromatography (TLC)

- Stationary Phase: Silica Gel 60

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- Mobile Phase: Hexane:Ethyl Acetate (4:1).

- Visualization: UV light (254 nm). The phenyl ring provides strong UV absorbance.

- Rf Values: The dibrominated product is significantly less polar than the starting cinnamic acid (which streaks due to the -COOH group) but more polar than non-polar impurities.

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